

A prospective, randomized, masked, placebo-controlled clinical study of Capromorelin.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Capromorelin*

Cat. No.: *B1582104*

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A Comparative Guide to Capromorelin for Appetite Stimulation in Canines

For Researchers, Scientists, and Drug Development Professionals

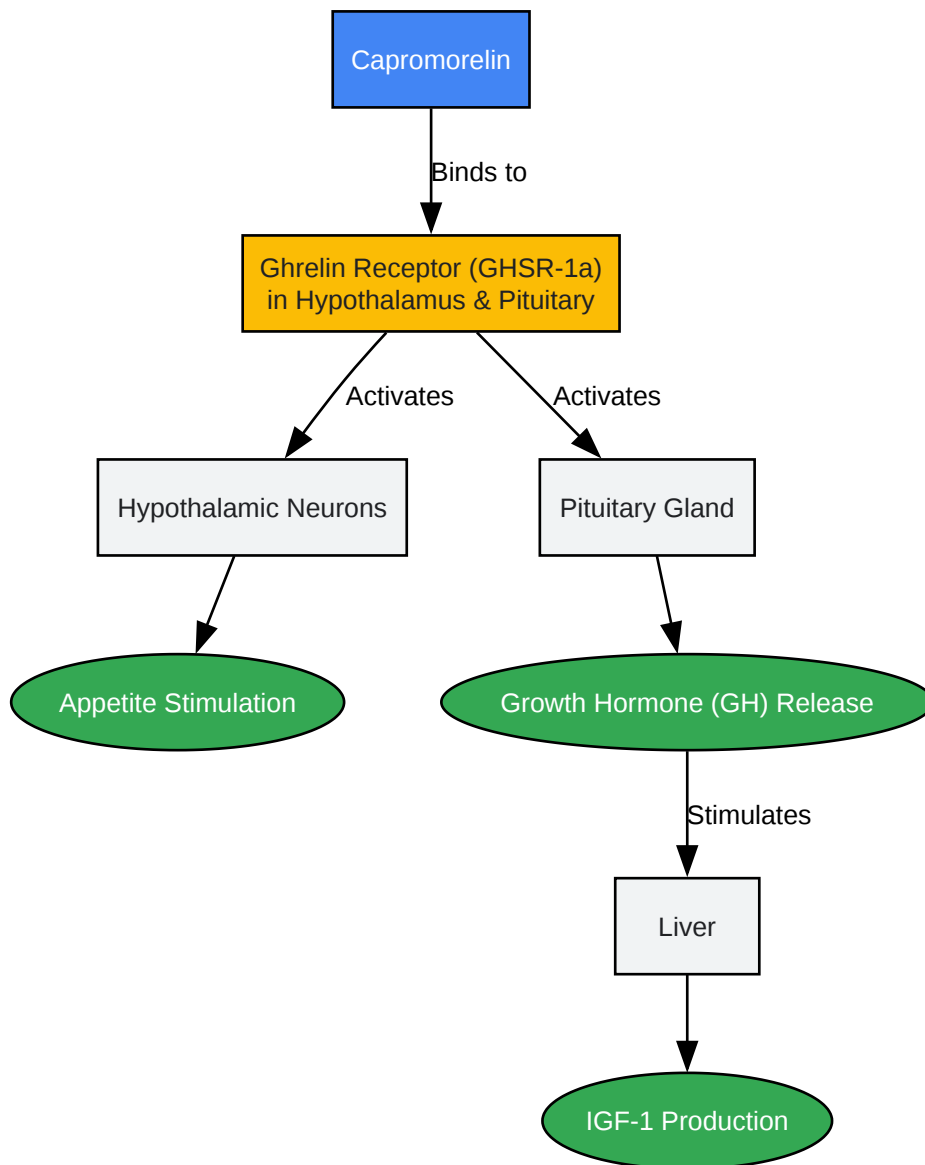
This guide provides a detailed comparison of **Capromorelin** with other therapeutic alternatives for appetite stimulation in dogs, supported by data from a prospective, randomized, masked, placebo-controlled clinical study.

Mechanism of Action: Capromorelin

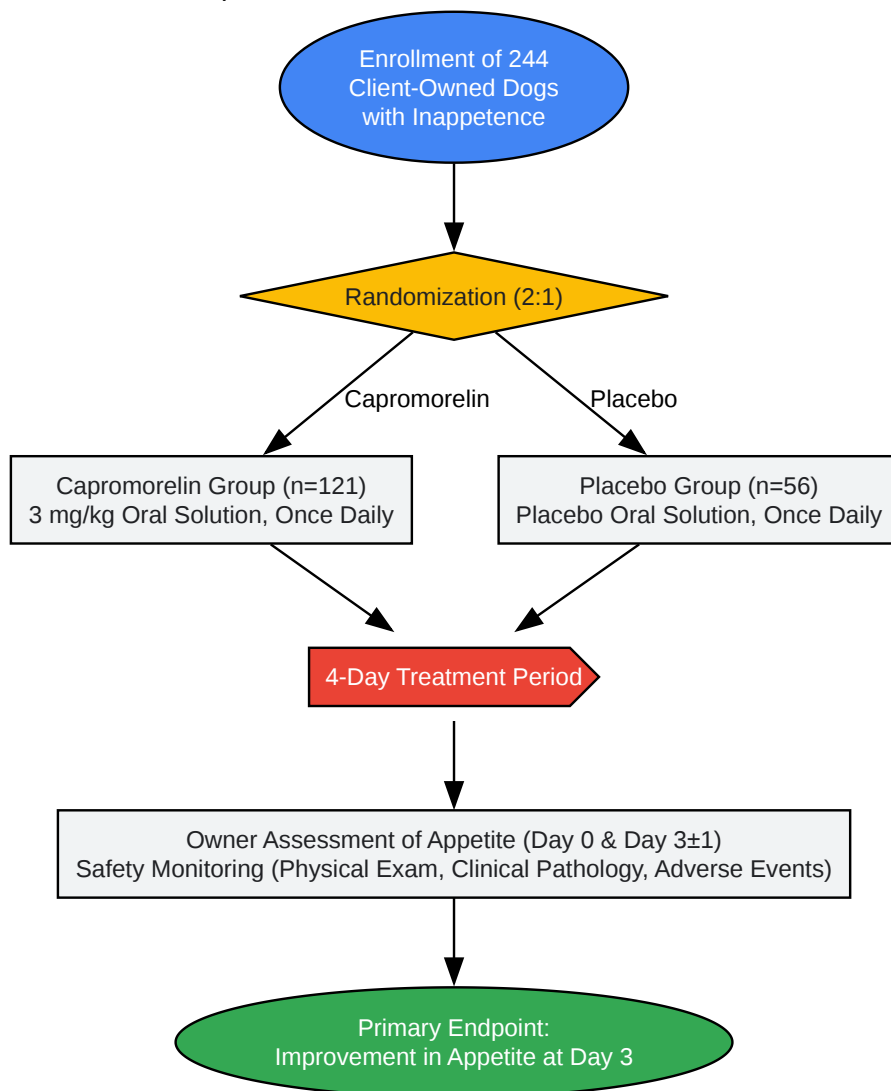
Capromorelin is a ghrelin receptor agonist.[1][2][3] It mimics the action of endogenous ghrelin, a hormone primarily produced in the stomach that is crucial for regulating appetite and energy balance.[2][4] By binding to the growth hormone secretagogue receptor type 1a (GHSR-1a) in the hypothalamus and pituitary gland, **Capromorelin** stimulates appetite, leading to increased food intake. This activation also triggers the release of growth hormone (GH), which in turn promotes the production of insulin-like growth factor 1 (IGF-1), potentially aiding in the increase of lean muscle mass.

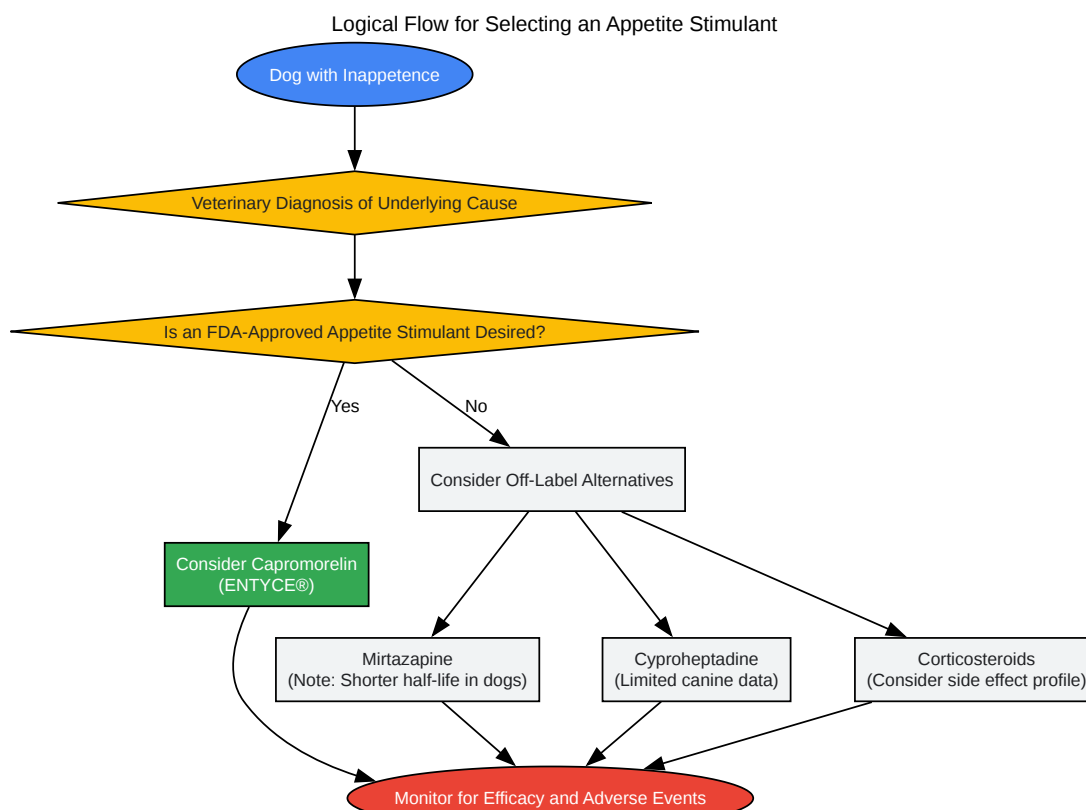
Signaling Pathway of Capromorelin

Capromorelin (Ghrelin Receptor Agonist) Signaling Pathway



Workflow of the Prospective, Randomized, Masked, Placebo-Controlled Study





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- To cite this document: BenchChem. [A prospective, randomized, masked, placebo-controlled clinical study of Capromorelin.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582104#a-prospective-randomized-masked-placebo-controlled-clinical-study-of-capromorelin]

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